

Application Notes and Protocols for rac Mepindolol-d7

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Compound of Interest

Compound Name: *rac Mepindolol-d7*

Cat. No.: *B12428673*

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For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes provide detailed protocols for the analysis of **rac Mepindolol-d7**, a deuterium-labeled version of Mepindolol. The methodologies outlined are based on standard pharmaceutical industry practices for the characterization and quality control of isotopically labeled compounds.

Compound Information

Parameter	Specification
Analyte Name	rac Mepindolol-d7
CAS Number	1794970-97-0
Unlabeled CAS Number	23694-81-7
Molecular Formula	C ₁₅ D ₇ H ₁₅ N ₂ O ₂
Molecular Weight	269.39 g/mol
Accurate Mass	269.212
Appearance	Off-White Solid
Storage	Store at 2-8°C, protect from light

Mechanism of Action

Mepindolol is a non-selective beta-adrenergic antagonist, also known as a beta-blocker.[1] It works by inhibiting the action of catecholamines, such as epinephrine and norepinephrine, at both beta-1 and beta-2 adrenergic receptors.[1][2] The blockade of beta-1 receptors, primarily located in the heart, leads to a decrease in heart rate and cardiac contractility.[2] The antagonism of beta-2 receptors can affect smooth muscle in the bronchi and blood vessels.[1] Mepindolol also possesses intrinsic sympathomimetic activity (ISA), meaning it can exert a mild agonist effect on beta-adrenergic receptors while predominantly acting as an antagonist. This property may help minimize certain side effects like bradycardia.

Quantitative Analysis Summary

The following table summarizes the typical analytical tests performed on a batch of **rac Mepindolol-d7**, with representative acceptance criteria.

Analysis	Method	Acceptance Criteria
Chemical Purity	HPLC-UV	≥ 98.0%
Isotopic Enrichment	Mass Spectrometry	≥ 98.0 atom % D
Structural Confirmation	¹ H NMR, ² H NMR, MS	Conforms to structure
Residual Solvents	GC-HS	Meets USP <467> limits
Heavy Metals	ICP-MS	Meets USP <232> limits
Loss on Drying	Gravimetric	≤ 1.0%
Assay	Titration or HPLC	98.0% - 102.0%

Experimental Protocols

Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method is used to determine the chemical purity of **rac Mepindolol-d7** by separating it from any potential impurities.

- Instrumentation: HPLC system with a UV detector.

- Column: C18, 4.6 x 250 mm, 5 μ m.
- Mobile Phase: A gradient of acetonitrile and a phosphate buffer.
- Flow Rate: 1.0 mL/min.
- Detector Wavelength: 225 nm.
- Injection Volume: 10 μ L.
- Procedure:
 - Prepare a standard solution of **rac Mepindolol-d7** of known concentration.
 - Prepare a sample solution of the batch to be tested.
 - Inject the standard and sample solutions into the HPLC system.
 - Record the chromatograms and integrate the peak areas.
 - Calculate the percentage purity of the sample by comparing the peak area of the main component to the total area of all peaks.

Isotopic Enrichment by Mass Spectrometry

This protocol determines the percentage of deuterium incorporation in the **rac Mepindolol-d7** molecule.

- Instrumentation: High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an appropriate ionization source (e.g., ESI).
- Procedure:
 - Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol or acetonitrile).
 - Infuse the sample solution directly into the mass spectrometer or inject it via an LC system.
 - Acquire the mass spectrum in the region of the molecular ion.

- Determine the relative intensities of the peaks corresponding to the deuterated (d7) and non-deuterated (d0) forms of Mepindolol, as well as any other isotopic species.
- Calculate the isotopic enrichment using the relative peak intensities.

Structural Confirmation by NMR and Mass Spectrometry

This set of experiments confirms the chemical structure of **rac Mepindolol-d7**.

- ^1H NMR (Proton NMR):
 - Instrumentation: NMR spectrometer (e.g., 400 MHz).
 - Solvent: Deuterated solvent (e.g., DMSO-d6).
 - Procedure: Dissolve the sample in the deuterated solvent and acquire the proton NMR spectrum. The spectrum should be consistent with the structure of Mepindolol, with reduced signal intensity at the positions of deuteration.
- ^2H NMR (Deuterium NMR):
 - Instrumentation: NMR spectrometer with a deuterium probe.
 - Procedure: Acquire the deuterium NMR spectrum to confirm the presence and location of the deuterium labels.
- Mass Spectrometry (MS):
 - Procedure: As described in the isotopic enrichment protocol, the mass spectrum will show a molecular ion peak consistent with the mass of **rac Mepindolol-d7**, further confirming its identity.

Residual Solvents by Headspace Gas Chromatography (GC-HS)

This method quantifies any residual solvents that may be present from the synthesis process, according to USP <467> guidelines.

- Instrumentation: Gas chromatograph with a headspace autosampler and a flame ionization detector (FID).
- Column: A suitable capillary column for solvent analysis.
- Procedure:
 - Weigh the sample into a headspace vial.
 - Add a suitable diluent (e.g., DMSO or water).
 - Seal the vial and place it in the headspace autosampler.
 - The vial is heated to a specific temperature to allow the solvents to partition into the headspace.
 - A sample of the headspace gas is injected into the GC.
 - Quantify the solvents by comparing the peak areas to those of a standard solution containing known amounts of the relevant solvents.

Heavy Metals by Inductively Coupled Plasma-Mass Spectrometry (ICP-MS)

This protocol is for the determination of trace amounts of heavy metal impurities as per USP <232> and <233>.

- Instrumentation: ICP-MS system.
- Procedure:
 - Accurately weigh the sample and digest it using a mixture of concentrated acids (e.g., nitric acid and hydrochloric acid) in a closed-vessel microwave digestion system.
 - Dilute the digested sample to a known volume with deionized water.
 - Introduce the sample solution into the ICP-MS.

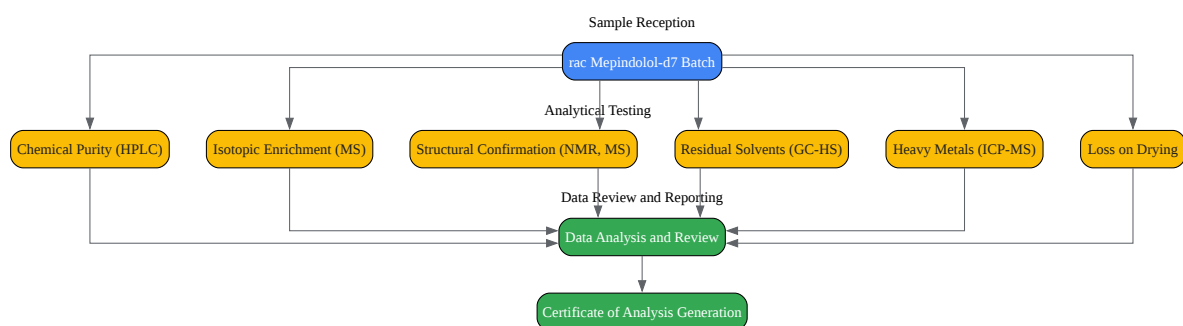
- Quantify the concentration of specified heavy metals by comparing the signal intensities to those of certified reference standards.

Loss on Drying (LOD)

This test determines the percentage of volatile matter (primarily water) in the sample.

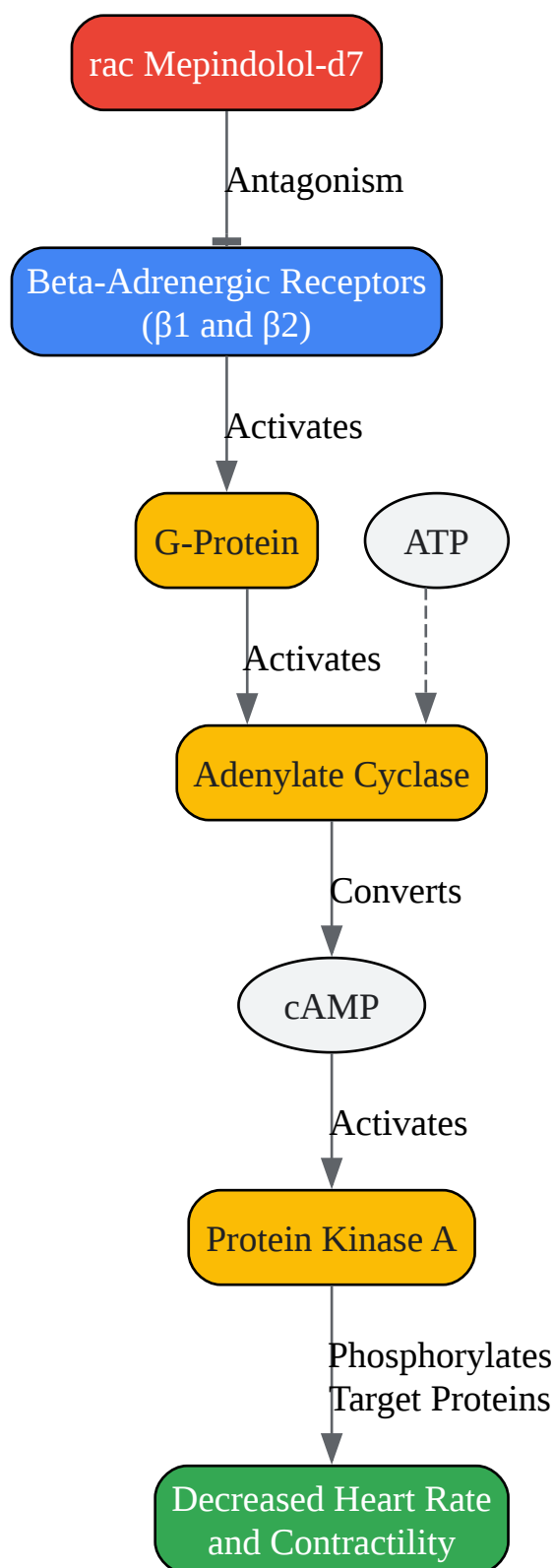
- Instrumentation: Drying oven, analytical balance, desiccator.
- Procedure:
 - Accurately weigh a sample of the substance.
 - Dry the sample in an oven at a specified temperature (e.g., 105°C) for a defined period or until a constant weight is achieved.
 - Cool the sample in a desiccator and reweigh it.
 - The percentage of weight loss is calculated as the loss on drying.

Visualizations



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Caption: Workflow for the analysis of **rac Mepindolol-d7**.



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Caption: Mepindolol's beta-adrenergic antagonism pathway.

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References

- 1. Determination of the enrichment of isotopically labelled molecules by mass spectrometry [pubmed.ncbi.nlm.nih.gov]
- 2. Measuring Elemental Compositions in Drug Products with ICP-MS [eag.com]
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